

# Application Notes & Protocols: N-(4-hydroxy-2,6-dinitrophenyl)acetamide in Synthetic Chemistry

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## Compound of Interest

Compound Name: *N*-(4-hydroxy-2,6-dinitrophenyl)acetamide

CAS No.: 7403-13-6

Cat. No.: B13985570

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**Abstract:** This document provides a comprehensive technical guide on the synthesis, properties, and applications of **N-(4-hydroxy-2,6-dinitrophenyl)acetamide** (DNAC), a key intermediate in organic synthesis. Detailed, field-proven protocols for its preparation from N-(4-hydroxyphenyl)acetamide (acetaminophen) and its subsequent conversion to valuable downstream products such as 4-amino-2,6-dinitrophenol (isopicramic acid) are presented. This guide is intended for researchers, chemists, and professionals in drug development and materials science, offering insights into experimental causality, safety, and data interpretation.

## Introduction: The Strategic Importance of DNAC

**N-(4-hydroxy-2,6-dinitrophenyl)acetamide**, hereafter referred to as DNAC, is a nitrated aromatic compound that serves as a pivotal building block in multi-step organic syntheses. Its structure, featuring a reactive hydroxyl group, an acetyl-protected amine, and two electron-withdrawing nitro groups, makes it a versatile precursor for a range of specialized chemicals. The strategic placement of the dinitro groups on the phenyl ring significantly influences the

acidity of the phenolic proton and the reactivity of the aromatic system, opening pathways to unique molecular scaffolds.

The primary utility of DNAC lies in its role as a precursor to 4-amino-2,6-dinitrophenol, also known as isopicramic acid. This subsequent compound is a key starting material for the synthesis of energetic materials and specialized dyes. The N-acetyl group in DNAC serves as a temporary protecting group, which can be selectively removed under acidic conditions to unmask the free amine.<sup>[1]</sup> This two-step approach, starting from the readily available and inexpensive N-(4-hydroxyphenyl)acetamide (acetaminophen), provides a reliable and scalable route to highly functionalized nitroaromatics.<sup>[1]</sup>

## Physicochemical & Safety Data

A thorough understanding of the physical properties and safety hazards of DNAC is critical for its effective and safe use in a laboratory setting.

### Compound Properties

| Property                       | Value                    | Source                        |
|--------------------------------|--------------------------|-------------------------------|
| CAS Number                     | 7403-13-6                | <sup>[2]</sup>                |
| Molecular Formula              | C8H7N3O6                 | <sup>[2]</sup>                |
| Molecular Weight               | 241.16 g/mol             | <sup>[2]</sup>                |
| Appearance                     | Yellow solid/precipitate | <sup>[1]</sup> <sup>[3]</sup> |
| Melting Point                  | 182 °C                   | <sup>[1]</sup>                |
| Topological Polar Surface Area | 141 Å <sup>2</sup>       | <sup>[2]</sup>                |
| Hydrogen Bond Donors           | 2                        | <sup>[2]</sup>                |
| Hydrogen Bond Acceptors        | 6                        | <sup>[2]</sup>                |

## Safety & Handling

While specific GHS classifications for DNAC are not readily available, related compounds and general principles of handling nitrated aromatics necessitate stringent safety protocols.<sup>[2]</sup> The

starting material, acetaminophen, is a common analgesic, but its nitrated derivatives should be handled with care.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, chemical-resistant gloves (nitrile or neoprene), and safety glasses or goggles.
- **Ventilation:** All manipulations should be performed in a certified chemical fume hood to avoid inhalation of dust or fumes.
- **Handling:** Avoid creating dust. Use appropriate tools for transfer. Nitrated organic compounds can be sensitive to shock, friction, and heat. While DNAC is not classified as a primary explosive, it should be treated as a potentially energetic material.
- **Storage:** Store in a cool, dry, well-ventilated area away from heat sources and strong oxidizing agents.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

General hazard statements for similar chemical classes include skin and eye irritation.<sup>[4][5]</sup>

## Synthesis Protocol: N-(4-hydroxy-2,6-dinitrophenyl)acetamide (DNAC)

The following protocol details the synthesis of DNAC via the nitration of N-(4-hydroxyphenyl)acetamide (acetaminophen). The reaction leverages a mixture of sulfuric acid and ammonium nitrate to generate the nitronium ion ( $\text{NO}_2^+$ ) in situ, which then acts as the electrophile in an electrophilic aromatic substitution reaction.

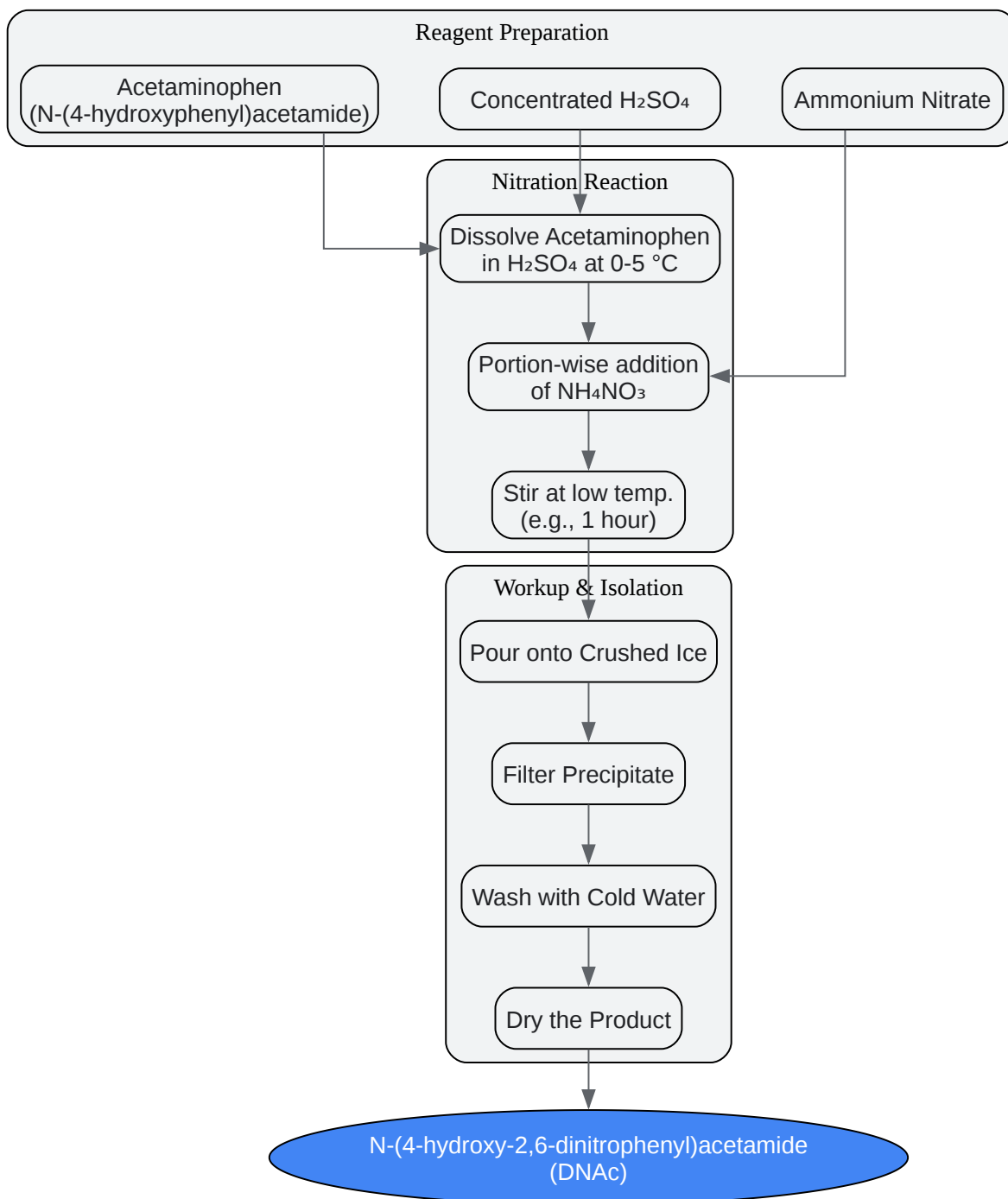
### Rationale Behind Experimental Choices

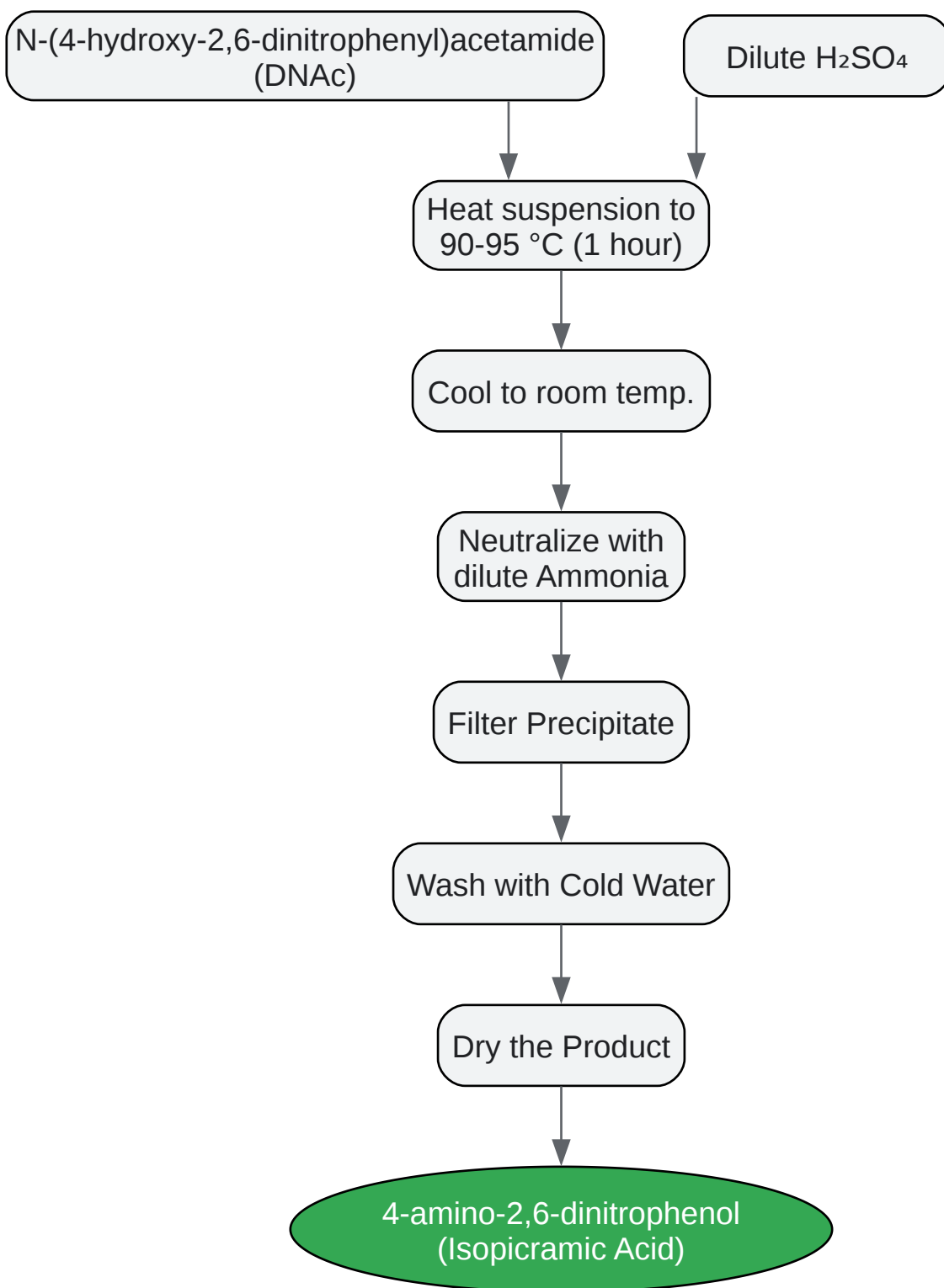
- **Starting Material:** Acetaminophen is an ideal precursor due to its low cost, high availability, and the presence of an activating hydroxyl group and a moderately deactivating (but ortho, para-directing) acetamido group.<sup>[1]</sup> The acetamido group directs the incoming nitro groups to the ortho positions relative to the hydroxyl group.
- **Nitrating Agent:** A mixture of a nitrate salt (ammonium nitrate) and concentrated sulfuric acid provides a controlled and effective source of nitronium ions. Sulfuric acid protonates the

nitrate, leading to the formation of  $\text{H}_2\text{NO}_3^+$ , which then loses water to form  $\text{NO}_2^+$ .

- **Temperature Control:** The reaction is highly exothermic. Maintaining a low temperature is crucial to prevent over-nitration, decomposition of the product, and runaway reactions.

## Experimental Workflow Diagram





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Caption: Workflow for the deacetylation of DNAC to Isopicramic Acid.

## Step-by-Step Protocol

- **Setup:** Transfer the damp filter cake of DNAC (approx. 0.1 mol) directly to a beaker or flask suitable for heating.
- **Hydrolysis:** Add a solution of dilute sulfuric acid (e.g., prepared by adding 12.5 mL of concentrated  $\text{H}_2\text{SO}_4$  to 137.5 mL of water). [1]3. **Reaction:** Heat the suspension to 90-95 °C with stirring for approximately 1 hour. [1]The solid will gradually dissolve as the hydrolysis proceeds, forming the soluble sulfate salt of the amino-phenol.
- **Cooling & Precipitation:** After the reaction is complete (monitored by TLC if desired), cool the solution to room temperature.
- **Neutralization:** Slowly add a dilute ammonia solution with stirring until the solution is neutralized. The free 4-amino-2,6-dinitrophenol will precipitate out of the solution.
- **Isolation & Purification:** Collect the solid product by vacuum filtration, wash with cold water, and dry.

## Further Synthetic Potential

The resulting 4-amino-2,6-dinitrophenol is a valuable intermediate itself. The primary amine can be diazotized using sodium nitrite and a mineral acid to form 4-diazo-2,6-dinitrophenol, a primary explosive. [1]Furthermore, the presence of amino and nitro groups makes these compounds precursors for various azo dyes, which are widely used as colorants. [6]

## References

- Synthesis of 4-amino-2,6-dinitrophenol (isopicramic acid) and p-DDNP from acetaminophen - Sciencemadness.org. Available at: [\[Link\]](#)
- N-(4-Hydroxy-2-nitrophenyl)acetamide - PMC. Available at: [\[Link\]](#)
- N-(4-Ethoxy-2,5-dinitrophenyl)acetamide - PMC. Available at: [\[Link\]](#)
- N-(4-hydroxy-2,6-dimethylphenyl)acetamide |  $\text{C}_{10}\text{H}_{13}\text{NO}_2$  | CID 80641 - PubChem. Available at: [\[Link\]](#)

- New Synthesis, Solvatochromism, Halochromism and Dying Applications of Azo Compound 4-hydroxy-3-((3-nitrophenyl)diazenyl)benzaldehyde. Available at: [\[Link\]](#)

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## Sources

- 1. [sciencemadness.org](http://sciencemadness.org) [[sciencemadness.org](http://sciencemadness.org)]
- 2. Page loading... [[guidechem.com](http://guidechem.com)]
- 3. N-(4-Hydroxy-2-nitrophenyl)acetamide - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 5. N-(4-hydroxy-2,6-dimethylphenyl)acetamide | C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub> | CID 80641 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 6. New Synthesis, Solvatochromism, Halochromism and Dying Applications of Azo Compound 4-hydroxy-3-((3-nitrophenyl)diazenyl)benzaldehyde – Oriental Journal of Chemistry [[orientjchem.org](http://orientjchem.org)]
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